

discovery of 2,2'-Dithiobis(benzothiazole) and its early applications

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Compound of Interest

Compound Name: **2,2'-Dithiobis(benzothiazole)**

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An In-depth Technical Guide on the Discovery and Early Applications of **2,2'-Dithiobis(benzothiazole)**

Introduction

2,2'-Dithiobis(benzothiazole), commonly known as MBTS, is an organosulfur compound that has played a pivotal role in the advancement of rubber technology. With the chemical formula $C_{14}H_8N_2S_4$, it is primarily recognized for its function as a semi-ultra-fast vulcanization accelerator for both natural and synthetic rubbers.^[1] This technical guide delves into the historical context of the discovery of MBTS, its early synthesis, and its initial applications that revolutionized the rubber industry in the early 20th century.

Historical Context and Discovery

The early 20th century witnessed a burgeoning demand for rubber, largely driven by the automotive industry. The vulcanization process, discovered by Charles Goodyear in 1839, was essential for making rubber a durable and commercially viable material.^[2] However, vulcanization using sulfur alone was an exceedingly slow process, often requiring several hours at high temperatures.^[2]

The first vulcanization accelerators, such as aniline, were discovered in the early 1900s. While they reduced the vulcanization time, they were highly toxic and had a tendency to cause "scorching," or premature vulcanization, during the processing of the rubber compounds. This created a pressing need for safer and more efficient accelerators.

The breakthrough came with the development of thiazole-based accelerators. Between 1919 and 1922, 2-mercaptobenzothiazole (MBT) and its derivative, **2,2'-dithiobis(benzothiazole)** (MBTS), were discovered and their significant impact on the vulcanization cure rate was identified.^[2] MBTS, in particular, offered a crucial advantage: a delayed onset of vulcanization, which provided a much-needed safety margin during the mixing and shaping of rubber products, followed by a rapid cure at vulcanization temperatures.

Early Synthesis of 2,2'-Dithiobis(benzothiazole)

MBTS is synthesized through the oxidation of 2-mercaptobenzothiazole (MBT).^[3] While numerous modern methods exist, an early synthesis would have relied on fundamental chemical principles and readily available oxidizing agents.

Representative Early 20th Century Experimental Protocol: Synthesis of MBTS

This protocol is a representation of how MBTS could have been synthesized based on the chemical knowledge and technology of the early 20th century.

Objective: To synthesize **2,2'-Dithiobis(benzothiazole)** by the oxidation of 2-mercaptobenzothiazole.

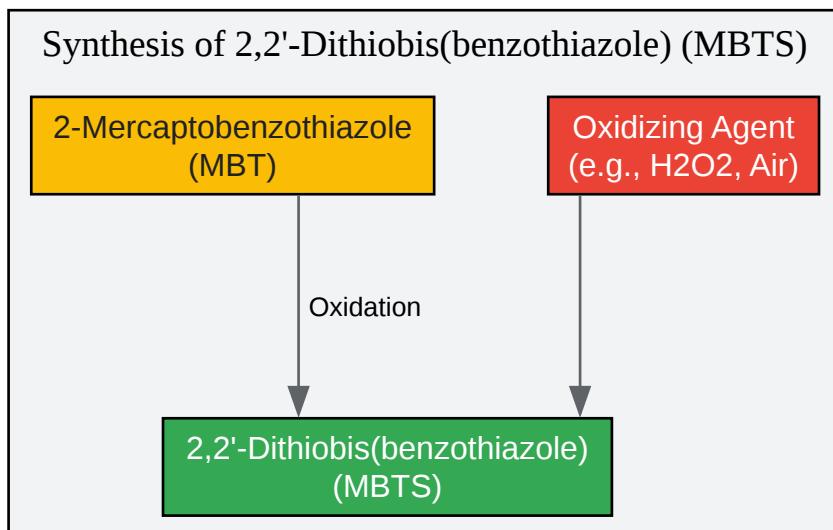
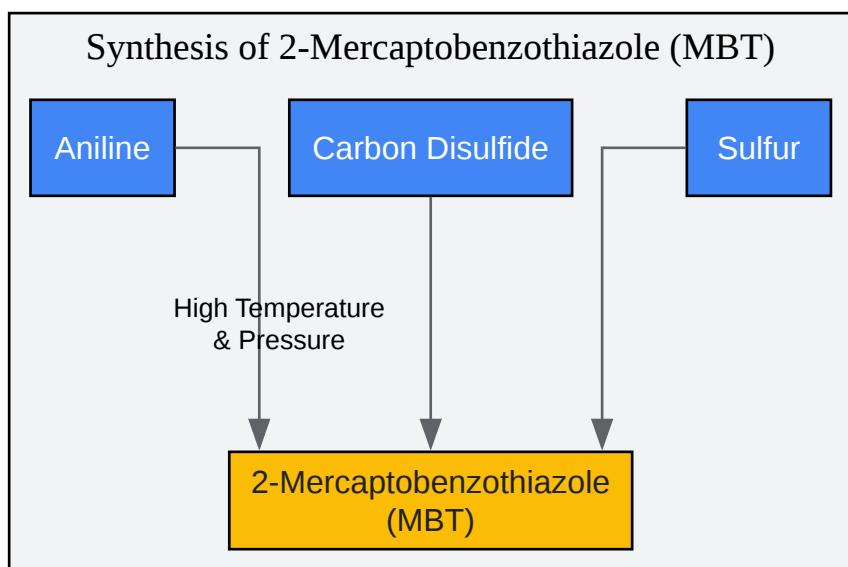
Reactants:

- 2-mercaptobenzothiazole (MBT)
- An oxidizing agent (e.g., hydrogen peroxide, nitric acid, or air with a catalyst)
- A suitable solvent (e.g., an aqueous alkaline solution)

Procedure:

- Preparation of Sodium Mercaptobenzothiazole Solution: A solution of sodium hydroxide in water is prepared. 2-mercaptobenzothiazole is then dissolved in this alkaline solution to form the sodium salt, sodium mercaptobenzothiazole.

- Oxidation: The oxidizing agent is slowly added to the stirred solution of sodium mercaptobenzothiazole. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
- Precipitation: Upon oxidation, **2,2'-dithiobis(benzothiazole)** precipitates out of the solution as a pale yellow solid.
- Isolation and Purification: The precipitate is collected by filtration, washed with water to remove any unreacted starting materials and by-products, and then dried. Further purification could be achieved by recrystallization from a suitable solvent like benzene.



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Diagram 1: Synthesis Pathway of MBTS from Aniline, Carbon Disulfide, and Sulfur via MBT.

Early Applications in Rubber Vulcanization

The primary and most impactful early application of MBTS was as a vulcanization accelerator in the rubber industry.^[3] It provided a solution to the "scorch" problem encountered with earlier accelerators.

The mechanism of action of MBTS in vulcanization involves its thermal decomposition to form benzothiazolylthiyl radicals. These radicals then react with sulfur to form active sulfurating agents. These agents efficiently cross-link the polymer chains of the rubber, leading to a vulcanized product with improved elasticity, strength, and durability.

The delayed-action feature of MBTS allowed for safer processing of rubber compounds at temperatures below the vulcanization temperature. This was a significant advancement, as it enabled more complex and intricate rubber products to be manufactured without the risk of premature curing.

Quantitative Data on Vulcanization

While specific quantitative data from the initial discovery period (1919-1922) is scarce in readily available literature, the following table provides a representative comparison of the effects of different types of vulcanization systems, illustrating the advantages of using a thiazole accelerator like MBTS. The data is based on typical performance characteristics known from that era.

Vulcanization System	Typical Cure Time at 140°C	Scorch Safety	Physical Properties of Vulcanizate
Sulfur Alone	~ 6 hours[2]	Excellent	Poor aging resistance, low tensile strength
Aniline Accelerator	1-2 hours	Poor	Good initial properties, but discoloration and toxicity issues
MBTS Accelerator	20-40 minutes	Good	Good aging resistance, high tensile strength, non-discoloring

Experimental Protocol for Rubber Vulcanization with MBTS

The following is a representative early 20th-century rubber compounding recipe and vulcanization procedure using MBTS.

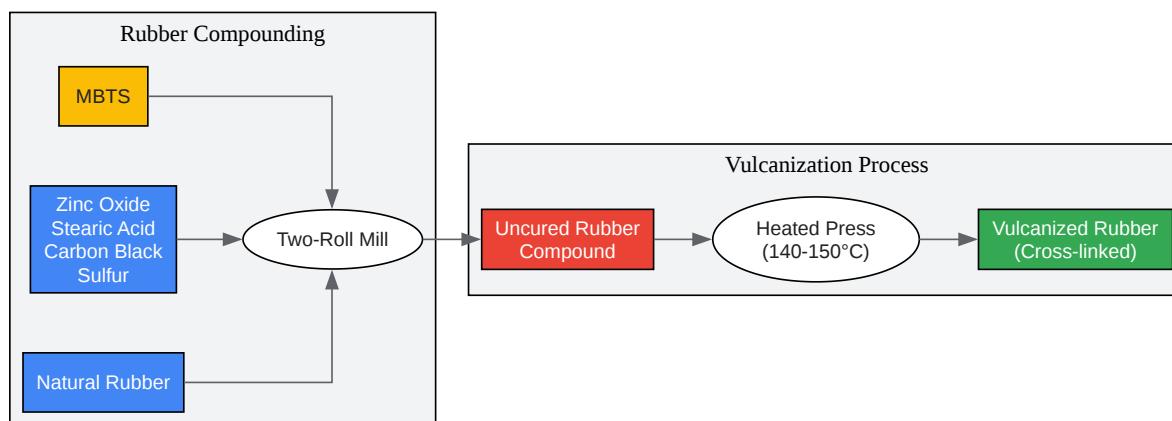
Objective: To prepare a vulcanized natural rubber sample using MBTS as an accelerator.

Ingredients (in parts per hundred of rubber - phr):

- Natural Rubber: 100
- Zinc Oxide: 5
- Stearic Acid: 2
- Sulfur: 2.5
- MBTS: 0.8
- Carbon Black (as a reinforcing filler): 40

Procedure:

- Mastication: The natural rubber is first softened on a two-roll mill.
- Compounding: The ingredients are added in the following order, ensuring thorough mixing after each addition: zinc oxide, stearic acid, MBTS, carbon black, and finally sulfur.
- Shaping: The compounded rubber is then sheeted off the mill and can be cut into the desired shape for vulcanization.
- Vulcanization: The shaped rubber compound is placed in a heated press at a temperature of approximately 140-150°C for a predetermined time (e.g., 30 minutes) to effect vulcanization.



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Diagram 2: Experimental Workflow for Rubber Vulcanization using MBTS.

Conclusion

The discovery and early application of **2,2'-dithiobis(benzothiazole)** marked a significant milestone in the history of rubber technology. As a delayed-action vulcanization accelerator, MBTS provided a crucial balance of processing safety and curing efficiency that was previously unattainable. This innovation not only improved the quality and consistency of rubber products but also expanded the possibilities for their application, thereby contributing significantly to the

growth of the automotive and other industries that relied on this versatile material. The principles established with the use of MBTS laid the groundwork for the development of even more sophisticated accelerator systems in the decades that followed.

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